

Application Notes and Protocols: Preparation of SKLB-197 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SKLB-197 is a potent and highly selective inhibitor of the Ataxia Telangiectasia Mutated and Rad3-Related (ATR) kinase, with an IC50 value of $0.013 \, \mu M.[1][2][3]$ It has demonstrated significant antitumor activity in preclinical models, particularly in tumors with deficiencies in the ATM kinase.[1][3][4] Proper preparation of stock solutions is critical for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **SKLB-197** due to its high solubility.[1][5] These notes provide a detailed protocol for the preparation, storage, and handling of **SKLB-197** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **SKLB-197**.



Parameter	Value	Reference
Molecular Weight	424.51 g/mol	[4]
Chemical Formula	C25H24N6O	[4]
Solubility in DMSO	85 - 100 mg/mL (200.2 - 235.6 mM)	[1][5]
Appearance	Solid powder	[4]
Storage of Stock Solution	-20°C for 1 month or -80°C for 6 months	[5][6]

Experimental Protocol: Preparation of SKLB-197 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **SKLB-197** in DMSO.

3.1. Materials

- SKLB-197 powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)[1]
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated analytical balance
- · Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

3.2. Calculations

To prepare a stock solution of a specific concentration, use the following formula:



Mass (mg) = Desired Concentration (mM) x Molecular Weight (g/mol) x Volume (mL)

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- Mass (mg) = 10 mM x 424.51 g/mol x 0.001 L
- Mass (mg) = 4.2451 mg

Therefore, 4.2451 mg of **SKLB-197** is needed to prepare 1 mL of a 10 mM stock solution.

3.3. Procedure

- Weighing SKLB-197: Carefully weigh out the calculated amount of SKLB-197 powder using an analytical balance. For the example above, weigh 4.2451 mg.
- Adding DMSO: Add the desired volume of fresh, anhydrous DMSO to the vial containing the SKLB-197 powder. For the example, add 1 mL of DMSO.
- Dissolving the Compound:
 - Cap the vial securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all the powder has dissolved. If necessary, gentle
 warming in a water bath (not exceeding 37°C) or brief sonication can be used to aid
 dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in lightprotected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.



 Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5][6]

3.4. Safety Precautions

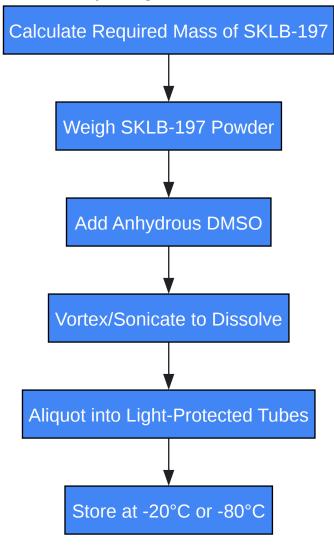
- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses when handling SKLB-197 and DMSO.
- Handle **SKLB-197** powder in a chemical fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for SKLB-197 and DMSO for complete safety information.

Visualization

Experimental Workflow for **SKLB-197** Stock Solution Preparation



Workflow for Preparing SKLB-197 Stock Solution



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A flowchart illustrating the key steps for preparing the **SKLB-197** stock solution.

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